

Comprehensive Safety and Handling Guide for 5-Chloro-6-methyluracil

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-6-methyluracil

Cat. No.: B091756

[Get Quote](#)

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **5-Chloro-6-methyluracil** (CAS No: 16018-87-4) in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

5-Chloro-6-methyluracil is classified with the following hazards according to the Globally Harmonized System (GHS).^[1] While its chemical, physical, and toxicological properties have not been exhaustively investigated, it is known to cause skin, eye, and respiratory irritation.^[2]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][3]}
- Skin Irritation (Category 2): Causes skin irritation.^[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.^[1]

Identifier	Value
Chemical Name	5-Chloro-6-methyluracil
Synonyms	5-chloro-6-methyl-1H-pyrimidine-2,4-dione, 5-CHLORO-2,4-DIHYDROXY-6-METHYLPYRIMIDINE
CAS Number	16018-87-4
Molecular Formula	C5H5ClN2O2
Molecular Weight	160.56 g/mol [3]

Personal Protective Equipment (PPE) and Engineering Controls

The primary method of exposure control should be engineering controls, such as a chemical fume hood, supplemented by appropriate PPE.

Protection Type	Specific Equipment	Standard/Notes
Engineering Controls	Chemical Fume Hood	Always handle the solid powder and prepare solutions within a certified chemical fume hood to minimize inhalation risk.[4] Ensure eyewash stations and safety showers are readily accessible.[5]
Eye/Face Protection	Chemical Splash Goggles or Safety Glasses with Face Shield	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is recommended when a splash hazard exists. [4][6]
Skin Protection	Chemical-Resistant Gloves (e.g., Nitrile, Butyl Rubber)	Inspect gloves before each use and use proper removal techniques to avoid skin contact.[2][7] Dispose of contaminated gloves after use. [7]
Lab Coat	Wear a fully buttoned lab coat or other protective clothing to prevent skin exposure.[4]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 Approved Respirator	Required if ventilation is inadequate, dust generation is unavoidable, or irritation symptoms are experienced.[2] [4]

Operational Plan: Step-by-Step Handling Procedures

This procedural workflow outlines the steps for safely handling **5-Chloro-6-methyluracil** from preparation to post-handling cleanup.

Preparation

- Consult SDS: Before beginning work, thoroughly read and understand the Safety Data Sheet (SDS).
- Assemble PPE: Don all required PPE as specified in the table above.
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably a chemical fume hood.^[4] Keep the container tightly closed when not in use.

Handling

- Avoid Dust Formation: Handle the solid chemical carefully to prevent the formation of dust and aerosols.^[6]^[7]
- Prevent Contact: Avoid all personal contact, including inhalation and direct contact with skin and eyes.^[2]
- No Personal Items: Do not eat, drink, or smoke in the handling area.^[4]

Post-Handling

- Decontamination: Immediately change any contaminated clothing.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.^[4]^[7]

First Aid Measures

In the event of exposure, follow these immediate first aid protocols and seek medical attention. Show the Safety Data Sheet to the attending physician.^[7]

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Consult a physician.[7][8]

Disposal Plan: Step-by-Step Guidance

5-Chloro-6-methyluracil is a halogenated organic compound and must be disposed of as hazardous chemical waste in accordance with all federal, state, and local regulations.[9]

Waste Segregation

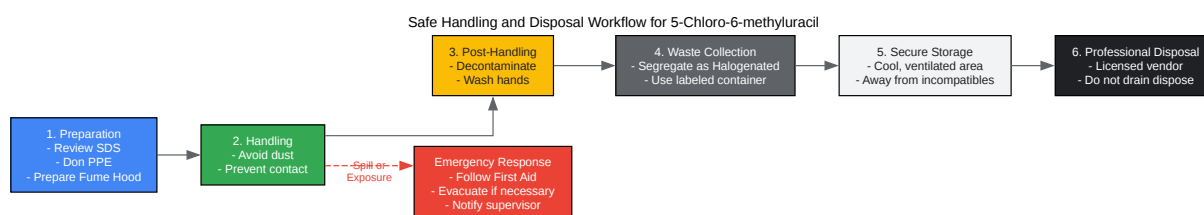
- Isolate Halogenated Waste: It is critical to collect **5-Chloro-6-methyluracil** waste separately from non-halogenated chemical waste.[9] Mixing waste streams can complicate disposal.[9]

Waste Collection

- Use Designated Containers: Collect all waste, including the chemical and any contaminated materials (e.g., gloves, wipes, pipette tips), in a designated, compatible, and sealable container clearly labeled for "Hazardous Halogenated Waste".[9]
- Proper Labeling: The container must be clearly labeled with "Hazardous Waste" and identify the contents, including "**5-Chloro-6-methyluracil**".[9]

Storage and Disposal

- Secure Storage: Store the sealed waste container in a cool, well-ventilated, and secure area away from incompatible materials.[8][9]
- Professional Disposal: Arrange for the disposal of the waste through a licensed professional waste disposal service.[7] Incineration at a facility with appropriate scrubbers is a common disposal method for halogenated compounds.[9] Do not let the product enter drains.[7]



[Click to download full resolution via product page](#)

Caption: Workflow for handling **5-Chloro-6-methyluracil** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 16018-87-4 Name: 5-Chloro-6-methyluracil [xixisys.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. 2,4(1H,3H)-Pyrimidinedione, 5-chloro-6-methyl- | C₅H₅ClN₂O₂ | CID 95268 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 5-Chloro-6-methyluracil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091756#personal-protective-equipment-for-handling-5-chloro-6-methyluracil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com